

Thermodynamic Properties of Cyclopentanol: A Technical Guide

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Compound of Interest

Compound Name: Cyclopentanol

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This technical guide provides a comprehensive overview of the key thermodynamic properties of **cyclopentanol**. The data presented has been compiled from established chemical databases and scientific literature. Detailed experimental methodologies for the determination of these properties are also described to provide a complete picture for research and development applications.

Core Thermodynamic Data

The following tables summarize the essential thermodynamic properties of **cyclopentanol** in both its liquid and gaseous phases. These values are crucial for understanding the behavior of **cyclopentanol** in various chemical and physical processes.

Table 1: Enthalpy and Gibbs Free Energy of Formation

Property	Value	Units	Phase
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-300.4 ± 1.0	kJ/mol	Liquid
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-249.1 ± 1.2	kJ/mol	Gas
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-149.90	kJ/mol	Ideal Gas

Table 2: Heat Capacity and Entropy

Property	Value	Temperature (K)	Units	Phase
Heat Capacity (C_p)	181.57	298.15	J/mol·K	Liquid
Standard Molar Entropy (S°)	205.9	298.15	J/mol·K	Liquid
Heat Capacity (C_p)	105.43	298.15	J/mol·K	Gas
Heat Capacity (C_p)	142.01	400	J/mol·K	Gas
Heat Capacity (C_p)	174.02	500	J/mol·K	Gas

Table 3: Phase Transitions

Property	Value	Units
Normal Boiling Point (T _{boil})	413 ± 2	K
Normal Melting Point (T _{fus})	257.4	K
Triple Point Temperature (T _{triple})	253	K
Enthalpy of Vaporization (Δ _{vap} H)	51.30	kJ/mol
Enthalpy of Fusion (Δ _{fus} H)	1.54	kJ/mol
Entropy of Fusion (Δ _{fus} S)	5.98	J/mol·K

Table 4: Combustion Data

Property	Value	Units	Phase
Standard Enthalpy of Combustion (Δ _c H°)	-3096.7 ± 1.7	kJ/mol	Liquid

Experimental Protocols

The determination of the thermodynamic properties of **cyclopentanol** relies on precise calorimetric techniques. The following sections detail the generalized experimental protocols for key measurements.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of **cyclopentanol** is determined using a bomb calorimeter. This apparatus is designed to measure the heat released during a combustion reaction at constant volume.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity liquid **cyclopentanol** is placed in a crucible within the bomb calorimeter.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with an excess of pure oxygen to ensure complete combustion.
- **Calorimeter Setup:** The sealed bomb is placed in a well-insulated water bath of a known volume. The initial temperature of the water is recorded with high precision.
- **Ignition:** The sample is ignited electrically.
- **Temperature Measurement:** The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool.
- **Calculation:** The heat released by the combustion of the sample is calculated from the temperature rise of the water and the heat capacity of the calorimeter system. The heat capacity of the calorimeter is determined separately by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid. The standard enthalpy of combustion is then calculated from the heat released and the molar mass of **cyclopentanol**.
[1][2][3]

Determination of Heat Capacity by Adiabatic Scanning Calorimetry

Adiabatic scanning calorimetry (ASC) is a high-resolution technique used to measure the heat capacity of liquids and solids. It is particularly advantageous for studying phase transitions.[4]

Methodology:

- **Sample Preparation:** A known mass of **cyclopentanol** is hermetically sealed in a sample cell.
- **Calorimeter Setup:** The sample cell is placed in an adiabatic shield within the calorimeter. The temperature of the shield is controlled to precisely match the temperature of the sample cell, minimizing heat loss to the surroundings.[5][6]

- Heating: A constant and known power input is supplied to the sample cell, causing its temperature to increase.
- Data Acquisition: The temperature of the sample is continuously monitored as a function of time.
- Calculation: The heat capacity at a given temperature is calculated from the supplied power and the rate of temperature increase (dT/dt) at that temperature.

Determination of Enthalpy of Fusion by Differential Scanning Calorimetry (DSC)

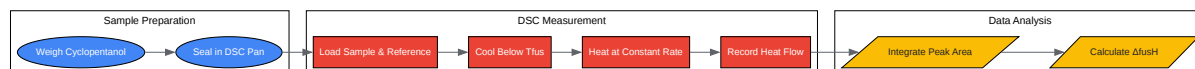
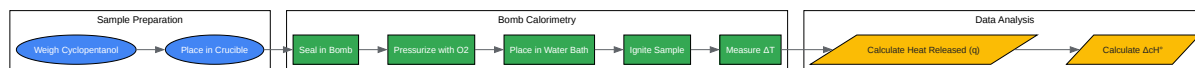
Differential Scanning Calorimetry (DSC) is a widely used thermal analysis technique to measure the heat flow associated with transitions in a material as a function of temperature.^[7]^[8]

Methodology:

- Sample Preparation: A small, accurately weighed sample of **cyclopentanol** is sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, which includes cooling the sample to below its freezing point and then heating it at a constant rate through its melting point.^[9]
- Measurement: The DSC instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature as they are heated.
- Data Analysis: An endothermic peak is observed on the resulting thermogram as the **cyclopentanol** sample melts. The area of this peak is integrated to determine the enthalpy of fusion.^[10]^[11]

Visualizations

The following diagrams illustrate the workflows for the experimental determination of key thermodynamic properties of **cyclopentanol**.



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